

Application Notes and Protocols: Mn-EDTA in Plant Tissue Culture

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Manganese EDTA complex

CAS No.: 55448-20-9

Cat. No.: B15901810

[Get Quote](#)

Introduction

Manganese (Mn) is an essential micronutrient vital for the growth and development of plants.^[1] It functions as a critical cofactor for a multitude of enzymes and is indispensable for various physiological processes, including photosynthesis, respiration, and nitrogen metabolism.^{[2][3]} ^[4] In plant tissue culture, the delivery of micronutrients in a bioavailable form is paramount for successful organogenesis, embryogenesis, and overall culture health.

Ethylenediaminetetraacetic acid (EDTA) is a chelating agent widely used in culture media to maintain the solubility and availability of micronutrients, particularly iron (Fe) and manganese (Mn).^{[5][6]} This document provides detailed application notes and protocols for the use of Manganese-EDTA (Mn-EDTA) in plant tissue culture media, intended for researchers, scientists, and professionals in drug development and plant biotechnology.

Application Notes

Biochemical Role of Manganese

Manganese is a key component of several biological systems within the plant cell:

- **Photosynthesis:** Mn is an indispensable component of the oxygen-evolving complex (OEC) within Photosystem II (PSII).^[7] It catalyzes the water-splitting reaction, which releases electrons to drive the photosynthetic process.^{[1][8]}
- **Enzyme Activation:** As a cofactor, Mn activates numerous enzymes involved in critical metabolic pathways such as the Krebs cycle, nitrogen assimilation, and the synthesis of secondary metabolites like lignin and flavonoids.^{[1][2][7]}
- **Antioxidant Defense:** Mn is a cofactor for the manganese superoxide dismutase (Mn-SOD) enzyme, which plays a crucial role in detoxifying reactive oxygen species (ROS), thereby protecting cells from oxidative stress.^{[7][8]}
- **Hormone Signaling:** In vitro experiments have demonstrated that Mn is an important cofactor in the signaling pathways of hormones such as auxin and abscisic acid (ABA).^[1]

Importance of Chelation in Culture Media

The pH of plant tissue culture media is typically adjusted to a range of 5.5 to 6.0. However, at this pH, certain micronutrients like iron and manganese can precipitate out of the solution as insoluble hydroxides or phosphates, rendering them unavailable to the plant tissues.^{[5][9]}

EDTA is a chelating agent that binds to metal ions, forming a stable, water-soluble complex. This chelation prevents the precipitation of Mn and ensures its continuous availability for uptake by the explants.^[6] The Mn-EDTA complex is stable over a broad pH range (4.0-9.0), making it highly effective for use in various culture media formulations.^[6]

Recommended Concentrations

The optimal concentration of manganese can vary depending on the plant species and the specific objectives of the culture. A deficiency can lead to symptoms like interveinal chlorosis and reduced growth, while an excess can be toxic.^{[3][10]} The most widely used medium, Murashige and Skoog (MS), provides a standard concentration that is effective for a broad range of species.^[11]

Table 1: Manganese Concentrations in Plant Tissue Culture

Medium/Study	Compound	Concentration (mg/L)	Concentration (μM)	Notes
Murashige & Skoog (MS) Medium[11]	MnSO ₄ ·4H ₂ O	22.3	~100	Standard concentration for general use.
General Range[5]	Mn	-	20 - 90	Typical range for various media formulations.
Dendrobium kingianum Study[12]	MnSO ₄ ·4H ₂ O	22.3 (Control)	~100	The control concentration, based on MS medium, yielded the best results.
Dendrobium kingianum Study[12]	MnSO ₄ ·4H ₂ O	44.6 - 356.8	~200 - 1600	Higher concentrations showed inhibitory effects on growth.

Note: Concentrations were calculated based on the molecular weight of MnSO₄·4H₂O (223.07 g/mol) and MnSO₄·H₂O (169.02 g/mol) where applicable.

Experimental Protocols

Protocol 1: Preparation of 100x Mn-EDTA Stock Solution

This protocol describes the preparation of a 100x concentrated stock solution of Mn-EDTA, which can be stored and used to supplement culture media. This stock is designed to deliver a final concentration of approximately 100 μM Mn when diluted 1:100.

Materials:

- Manganese(II) sulfate monohydrate (MnSO₄·H₂O, MW: 169.02 g/mol)
- Disodium EDTA (Na₂EDTA·2H₂O, MW: 372.24 g/mol)

- Sodium hydroxide (NaOH)
- Distilled or deionized water
- Magnetic stirrer and stir bar
- pH meter
- 1 L volumetric flask
- Autoclavable storage bottle

Procedure:

- Dissolve EDTA: Add approximately 800 mL of distilled water to a beaker. While stirring, slowly add 3.72 g of $\text{Na}_2\text{EDTA} \cdot 2\text{H}_2\text{O}$. The solution will be cloudy as EDTA does not readily dissolve at neutral pH.[\[13\]](#)
- Adjust pH: Slowly add NaOH pellets or a concentrated NaOH solution dropwise to the EDTA suspension while stirring continuously. Monitor the pH. The EDTA will completely dissolve as the pH approaches 8.0.[\[14\]](#)[\[15\]](#)
- Dissolve Manganese Salt: Once the EDTA is fully dissolved, add 1.69 g of $\text{MnSO}_4 \cdot \text{H}_2\text{O}$ to the solution. Stir until it is completely dissolved. The solution should remain clear.
- Final Volume Adjustment: Carefully transfer the solution to a 1 L volumetric flask. Rinse the beaker with small amounts of distilled water and add the rinsate to the flask. Bring the final volume to 1 L with distilled water.
- Sterilization and Storage: Transfer the solution to a clean, labeled, autoclavable bottle. Sterilize by autoclaving at 121°C for 20 minutes. Store the stock solution at 4°C in the dark to prevent degradation.

Protocol 2: Preparation of 1 L of MS Medium using Mn-EDTA Stock

This protocol outlines the steps to prepare 1 liter of Murashige and Skoog (MS) medium, incorporating the prepared 100x Mn-EDTA stock solution.

Materials:

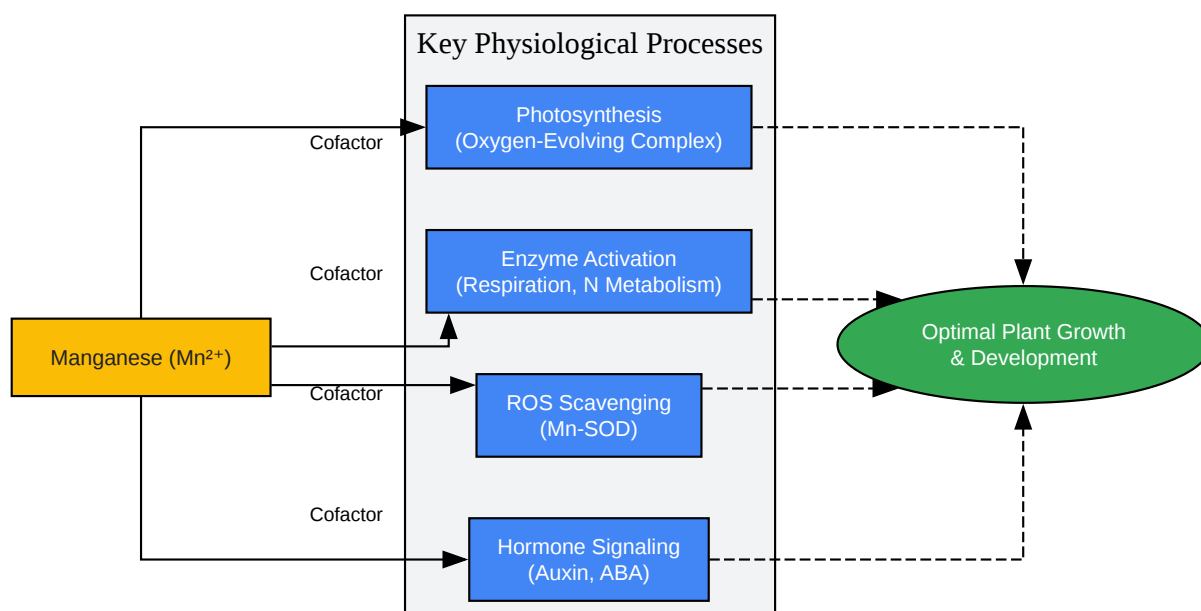
- MS basal salt mixture (without MnSO_4 if preparing from individual components)
- Prepared 100x Mn-EDTA stock solution
- Sucrose (typically 30 g)
- Myo-inositol (typically 100 mg)
- Vitamins and amino acids (as required)
- Plant growth regulators (e.g., auxins, cytokinins)
- Agar (typically 7-8 g)
- Distilled or deionized water
- 1 N HCl and 1 N NaOH for pH adjustment

Procedure:

- Dissolve Components: Add approximately 900 mL of distilled water to a 1 L beaker.
- Add and dissolve the MS basal salts, sucrose, myo-inositol, and any other organic supplements.
- Add Mn-EDTA Stock: Instead of adding MnSO_4 directly, pipette 10 mL of the 100x Mn-EDTA stock solution into the medium.
- Add Growth Regulators: Add the required plant growth regulators from their respective stock solutions.
- Adjust pH: Adjust the pH of the medium to the desired level (typically 5.7-5.8) using 1 N HCl or 1 N NaOH.

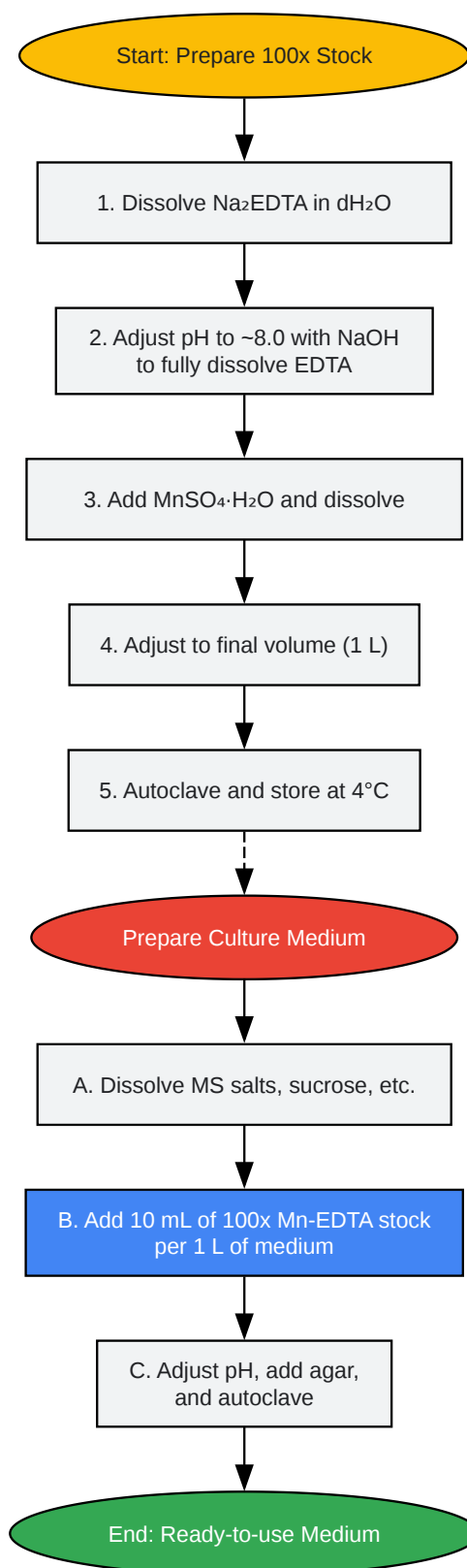
- **Final Volume:** Pour the solution into a 1 L graduated cylinder and bring the final volume to 1 L with distilled water.
- **Add Gelling Agent:** If preparing a solid medium, pour the solution back into a larger flask and add the agar while stirring.
- **Sterilization:** Heat the medium until the agar is completely dissolved. Dispense the medium into culture vessels, cap them, and sterilize by autoclaving at 121°C for 20 minutes.

Visualizations



[Click to download full resolution via product page](#)

Caption: Key biochemical roles of Manganese in plant cells.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and using Mn-EDTA stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Frontiers | Manganese in Plants: From Acquisition to Subcellular Allocation \[frontiersin.org\]](#)
- 2. [omexcanada.com \[omexcanada.com\]](#)
- 3. [hortidaily.com \[hortidaily.com\]](#)
- 4. [pthorticulture.com \[pthorticulture.com\]](#)
- 5. [phytotechlab.com \[phytotechlab.com\]](#)
- 6. [shivchem.com \[shivchem.com\]](#)
- 7. [icl-growingsolutions.com \[icl-growingsolutions.com\]](#)
- 8. [The Biochemical Properties of Manganese in Plants - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 9. [plantcelltechnology.com \[plantcelltechnology.com\]](#)
- 10. [Plant Growth Regulation in Cell and Tissue Culture In Vitro \[mdpi.com\]](#)
- 11. [Murashige and Skoog medium - Wikipedia \[en.wikipedia.org\]](#)
- 12. [researchgate.net \[researchgate.net\]](#)
- 13. [youtube.com \[youtube.com\]](#)
- 14. [Protocols · Benchling \[benchling.com\]](#)
- 15. [researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Mn-EDTA in Plant Tissue Culture]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15901810/docs#application-notes-and-protocols-mn-edta-in-plant-tissue-culture\]](https://www.benchchem.com/product/b15901810/docs#application-notes-and-protocols-mn-edta-in-plant-tissue-culture)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)